

# Application of Muconolactone in Metabolic Engineering: A Guide for Researchers

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## Compound of Interest

Compound Name: *Semialactone*

Cat. No.: *B1153217*

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This document provides detailed application notes and protocols for the production of muconolactone, a valuable lactone intermediate, using metabolically engineered microorganisms. The focus is on the strategic engineering of *Pseudomonas putida* KT2440, a robust and versatile microbial chassis for biochemical production.

## Application Notes

Muconolactone is an intermediate in the  $\beta$ -ketoadipate pathway, a central route for the microbial catabolism of aromatic compounds. Its chemical structure makes it a precursor for various polymers and specialty chemicals. Metabolic engineering offers a sustainable alternative to traditional chemical synthesis for producing muconolactone from renewable feedstocks like glucose or lignin-derived aromatic compounds.

The primary strategy for microbial muconolactone production involves the targeted deletion of the *pcaD* gene in host organisms that possess a functional  $\beta$ -ketoadipate pathway, such as *Pseudomonas putida*. The *pcaD* gene encodes the enzyme  $\beta$ -ketoadipate enol-lactone hydrolase, which catalyzes the conversion of  $\beta$ -ketoadipate enol-lactone to  $\beta$ -ketoadipate. A deletion of *pcaD* blocks this pathway, leading to the accumulation of upstream intermediates, which are then converted to muconolactone.

Engineered strains of *P. putida* have demonstrated significant potential for high-titer muconolactone production. By leveraging advanced genetic tools and optimized fermentation

strategies, it is possible to achieve industrially relevant production metrics.

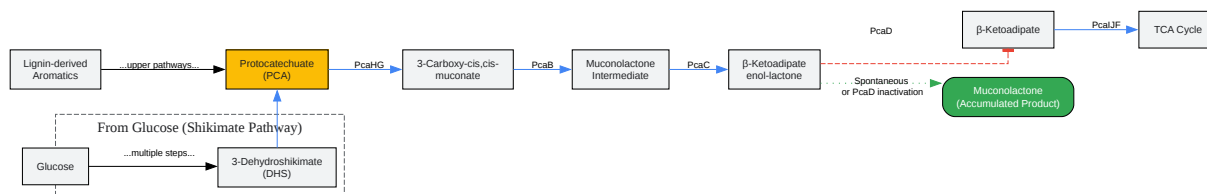
## Quantitative Data on Muconolactone Production

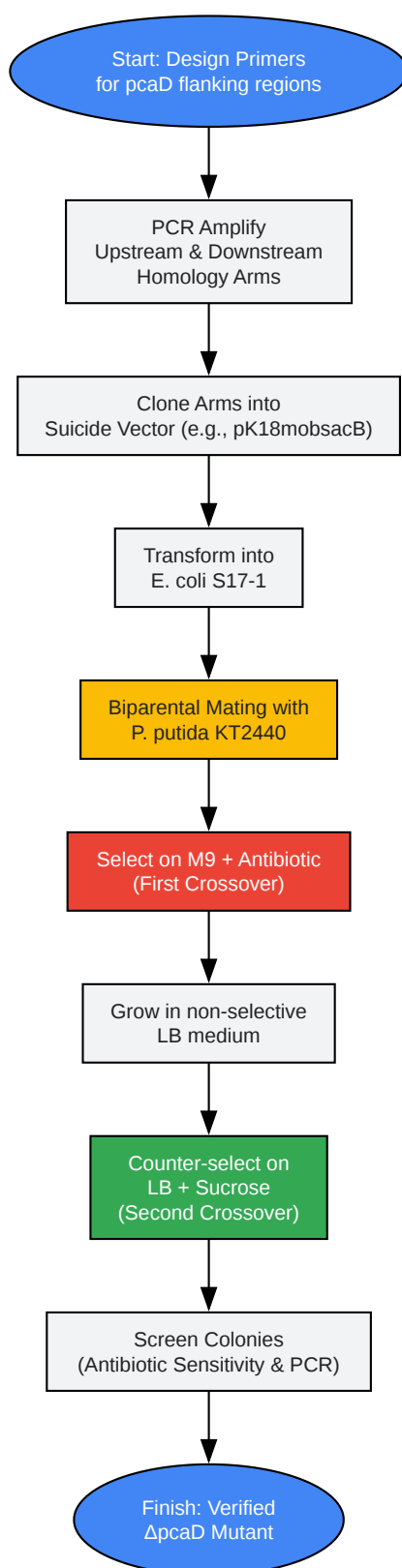
The following table summarizes key quantitative data from metabolic engineering studies focused on muconolactone production in *Pseudomonas putida*.

| Host Strain      | Genetic Modification   | Substrate           | Titer (g/L)                    | Yield (mol/mol) | Productivity (g/L/h) | Reference           |
|------------------|--|---------------------|--------------------------------|-----------------|----------------------|---------------------|
| P. putida KT2440 | $\Delta$ pcaD  | Protocatechuic acid | -                              | -               | -                    | <a href="#">[1]</a> |
| P. putida KT2440 | $\Delta$ pcaD, engineered for glucose utilization to produce protocatechuic acid | Glucose             | 24                             | -               | -                    | <a href="#">[1]</a> |
| P. putida KT2440 | $\Delta$ pcaJ (produces $\beta$ -ketoadipic acid)                                | Glucose             | 41 ( $\beta$ -ketoadipic acid) | -               | -                    | <a href="#">[1]</a> |

## Metabolic Pathway for Muconolactone Production

The production of muconolactone in engineered *P. putida* is achieved by diverting intermediates from the native aromatic catabolism pathway. The diagram below illustrates the metabolic route from protocatechuic acid, a key intermediate derived from both lignin components and glucose (via the shikimate pathway), to muconolactone upon the deletion of the *pcaD* gene.





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## References

- 1. academic.oup.com [academic.oup.com]
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